

An In-depth Technical Guide to the Safety and Handling of Didecylamine

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Compound of Interest

Compound Name: Didecylamine

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **didecylamine**. The following sections detail its chemical properties, associated hazards, and the necessary precautions for its safe use in a laboratory and research environment. All quantitative data is summarized in tables for clarity, and key procedures are visualized using workflow diagrams.

Chemical Identification and Properties

Didecylamine is a long-chain aliphatic amine used in various industrial and research applications, including as a surfactant, emulsifier, corrosion inhibitor, and as a chemical intermediate.^{[1][2]}

Table 1: Compound Identification

Identifier	Value
Chemical Name	Didecylamine [3] [4]
Synonyms	1-Decanamine, N-decyl-; N-decyldecan-1-amine; di-n-Decylamine [1] [3] [4]
CAS Number	1120-49-6 [4]
EC Number	214-312-1 [3] [4] [5]
Molecular Formula	C20H43N [4] [6]

| Molecular Weight | 297.56 g/mol [\[6\]](#)[\[7\]](#) |

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to pale yellow solid [8]
Form	Solid
Melting Point	38-40 °C (lit.) [6] [9]
Boiling Point	179-180 °C at 2 mmHg (lit.) [6] [9]
Flash Point	113 °C (235.4 °F) - closed cup
Stability	Stable under recommended storage conditions. [6] [9]
Combustibility	Combustible [2] [6] [9]
Incompatible Materials	Strong oxidizing agents, acids, acid anhydrides, acid chlorides [9] [10]

| Hazardous Decomposition | Carbon oxides (CO, CO2), Nitrogen oxides (NOx) |

Hazard Identification and GHS Classification

Didecylamine is a hazardous substance that poses significant risks upon exposure. It is classified as harmful if swallowed, causes severe skin burns and eye damage, and is very toxic to aquatic life with long-lasting effects.[\[2\]](#)[\[4\]](#)

Table 3: GHS Hazard Classification

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Danger	H302: Harmful if swallowed [2] [3] [4]
Skin Corrosion	Sub-category 1A	Danger	H314: Causes severe skin burns and eye damage [2] [3] [4]
Skin Irritation	Category 2	Warning	H315: Causes skin irritation [4] [5]
Serious Eye Damage/Irritation	Category 1 / 2	Danger / Warning	H318/H319: Causes serious eye damage/irritation [4] [5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation [4]
Hazardous to the Aquatic Environment (Acute)	Category 1	Danger	H400: Very toxic to aquatic life [11]

| Hazardous to the Aquatic Environment (Chronic) | Category 1 | Danger | H410: Very toxic to aquatic life with long lasting effects |

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize the risks associated with **didecylamine**.

Precautions for Safe Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3][10][12]
- Avoid contact with skin, eyes, and clothing by wearing appropriate personal protective equipment (PPE).[3][8]
- Prevent the formation of dust and aerosols.[3][11]
- Use non-sparking tools and ground all equipment to prevent static discharge.[3][10]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3]
- Wash hands and any exposed skin thoroughly after handling.[3][5]

Conditions for Safe Storage:

- Store in a tightly closed, properly labeled container.[13]
- Keep in a dry, cool, and well-ventilated place away from heat and sources of ignition.[10]
- Store locked up in a segregated and approved area.[3][10]
- Store away from incompatible materials such as strong oxidizing agents and acids.[9][10]

Diagram 1: General workflow for the safe handling of **Didecylamine**.

Personal Protective Equipment (PPE)

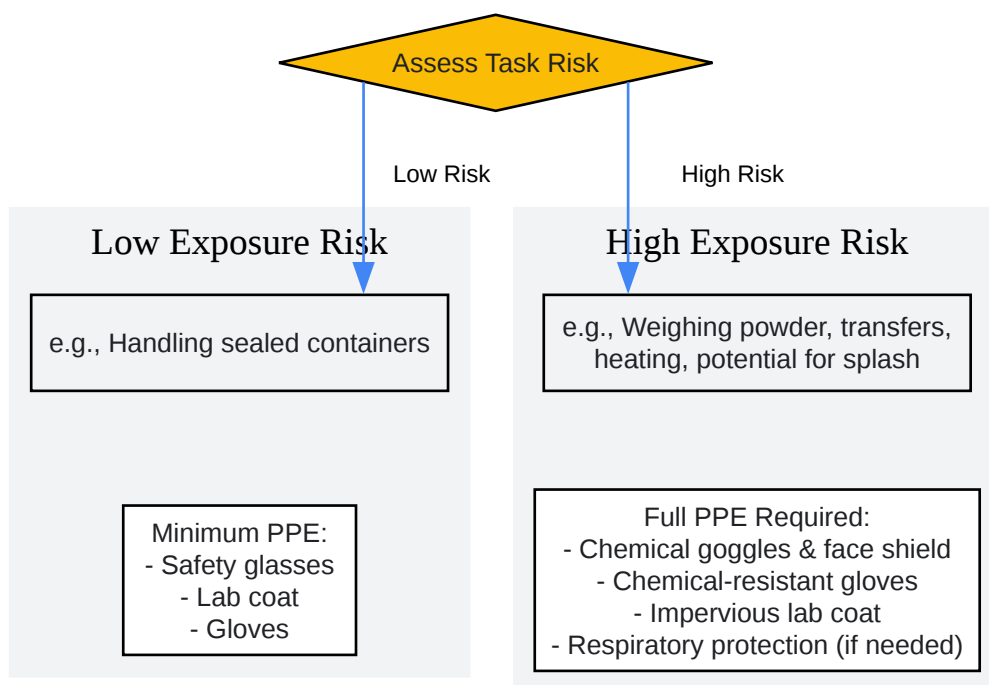
A comprehensive PPE strategy is mandatory to prevent exposure. The selection should be based on a thorough risk assessment of the specific procedures being performed.

Table 4: Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Purpose
Eye/Face Protection	Tightly fitting chemical splash goggles and a full-face shield. [13] [14]	Protects against splashes and corrosive dust/mists.
Skin/Body Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). [3] [15] Impervious lab coat or chemical-resistant suit. [3] [14] Closed-toe shoes. [15]	Prevents skin contact, absorption, and chemical burns.

| Respiratory Protection| Use in a chemical fume hood. If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-approved full-face respirator with appropriate cartridges.[\[15\]](#)

| Protects against inhalation of harmful dust or vapors. |



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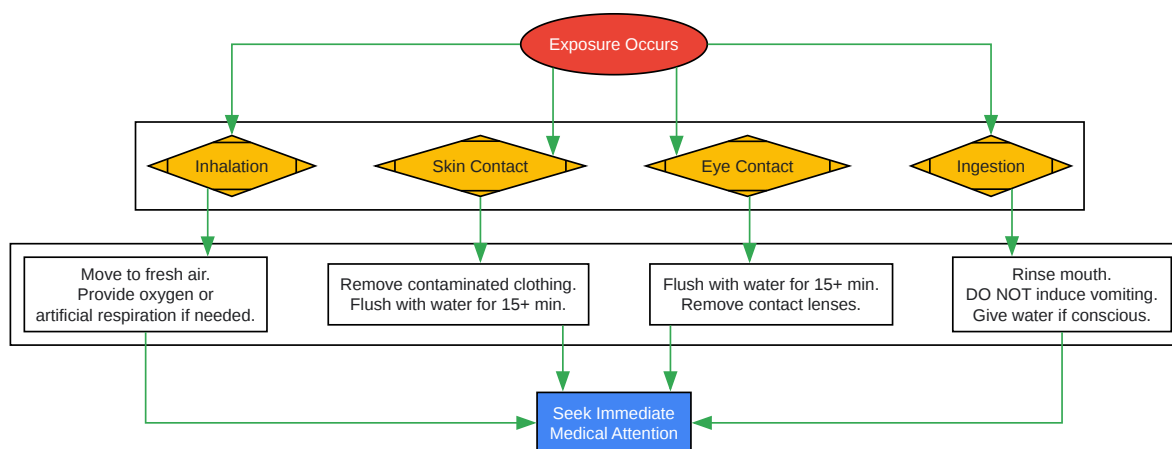
Diagram 2: Logic for selecting appropriate PPE based on task risk.

First Aid and Emergency Measures

Immediate and appropriate first aid is crucial in the event of an exposure. Always have an emergency eyewash station and safety shower readily accessible.

First Aid Procedures:

- Inhalation: Immediately move the exposed person to fresh air.^[13] If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration.^[16] Seek immediate medical attention.^{[3][13]}
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.^{[3][13][17]} Get immediate medical aid.^[13]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[3][13][17]} Remove contact lenses if present and easy to do.^[3] Seek immediate medical attention.^{[3][13]}
- Ingestion: Do NOT induce vomiting.^{[3][13]} If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water.^[13] Never give anything by mouth to an unconscious person.^{[3][13]} Call a poison control center or doctor immediately.^[3]



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Diagram 3: Decision tree for first aid response to **Didecylamine** exposure.

Fire-Fighting and Accidental Release Procedures

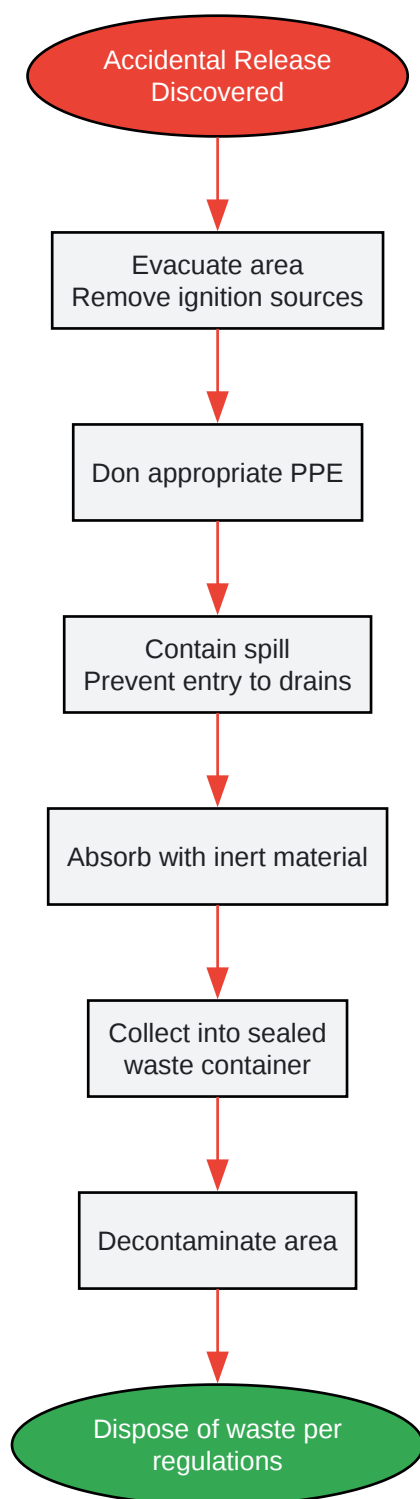
Table 5: Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.[13]
Unsuitable Media	A direct water stream may be ineffective and could spread the fire.[13]
Specific Hazards	Combustion produces irritating and highly toxic gases, including carbon and nitrogen oxides.[13]

| Protective Equipment | Wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved) and full protective gear.[13] |

Accidental Release Measures:

- Evacuate & Isolate: Immediately evacuate personnel from the spill area. Remove all sources of ignition.[3][10][13]
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains or waterways.[3][11][13]
- Absorb & Collect: Use a spark-proof tool to collect the material.[13] Absorb any liquid with an inert material such as sand, earth, or vermiculite.[13]
- Package for Disposal: Place the collected material into a suitable, labeled container for disposal according to local regulations.[13]
- Decontaminate: Clean the spill area thoroughly. Wash contaminated clothing before reuse.[3]



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Diagram 4: Workflow for responding to an accidental release of **Didecylamine**.

Toxicological and Ecological Information

Table 6: Toxicological Summary

Effect	Finding
Acute Oral Toxicity	Harmful if swallowed.[2][3][4]
Skin Corrosion/Irritation	Causes severe skin burns.[2][3][4]
Eye Damage/Irritation	Causes serious eye damage.[3][4]
Respiratory Effects	May cause respiratory tract irritation.[4]

| Other | Some data suggests potential for liver cell toxicity.[1] |

Ecological Hazards: **Didecylamine** is classified as very toxic to aquatic life, with long-lasting effects.[2] Release into the environment must be strictly avoided. All waste and spillage should be collected and disposed of as hazardous waste in accordance with local, state, and federal regulations.[3] Prevent the substance from entering soil, ditches, sewers, or waterways.[3][13]

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